

An In-depth Technical Guide to 1-Bromo-2-methylnaphthalene

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Compound of Interest

Compound Name: 1-Bromo-2-methylnaphthalene

Cat. No.: B105000

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and relevant experimental methodologies associated with **1-Bromo-2-methylnaphthalene**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Information

1-Bromo-2-methylnaphthalene is an aromatic hydrocarbon derivative. It is structurally characterized by a naphthalene core substituted with a bromine atom at the 1-position and a methyl group at the 2-position. This compound is also known by its synonyms, β -Methyl- α -bromonaphthalene and 2-Methyl-1-bromonaphthalene.^{[1][2][3][4]} The physical appearance of **1-Bromo-2-methylnaphthalene** is generally described as a clear yellow liquid.^{[4][5][6]}

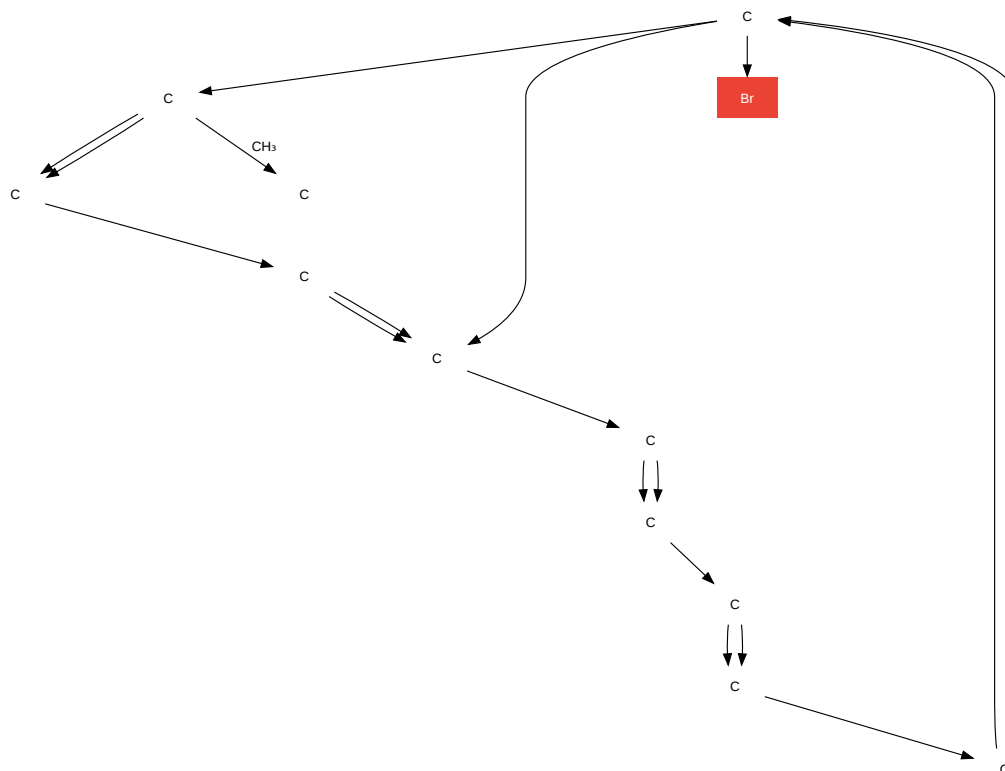
Quantitative Physicochemical Data

The key physicochemical properties of **1-Bromo-2-methylnaphthalene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ Br	[1][2][4][7]
Molecular Weight	221.09 g/mol	[4][6][7]
CAS Registry Number	2586-62-1	[1][2][4][7]
Appearance	Clear yellow liquid	[6][7]
Boiling Point	296 °C (lit.)	[4][6][7]
Density	1.418 g/mL at 25 °C (lit.)	[4][6][7]
Refractive Index	n _{20/D} 1.648 (lit.)	[4][6][7]
Water Solubility	Not miscible	[6][7]
SMILES	<chem>Cc1ccc2ccccc2c1Br</chem>	
InChI	1S/C11H9Br/c1-8-6-7-9-4-2-3-5-10(9)11(8)12/h2-7H,1H3	[1][2]
InChIKey	CMIMBQIBIZZZHQ-UHFFFAOYSA-N	[1][2]

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **1-Bromo-2-methylnaphthalene**.



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Molecular structure of **1-Bromo-2-methylnaphthalene**.

Experimental Protocols

While specific synthetic protocols for **1-Bromo-2-methylnaphthalene** are not readily available in the cited literature, a representative procedure for the bromination of the parent compound, 2-methylnaphthalene, to yield a constitutional isomer (4-bromo-2-methylnaphthalene) is detailed below. This provides insight into the general methodology for the electrophilic aromatic substitution on a methylnaphthalene scaffold.

Synthesis of 4-Bromo-2-methylnaphthalene

This protocol is adapted from a described synthetic pathway for 2-(aminomethyl)-4-bromonaphthalene.^[1]

Materials:

- 2-methylnaphthalene
- Bromine (Br_2)
- Heptane (or other suitable solvent)
- Lanthanum acetate hydrate (catalyst)
- Aqueous sodium metabisulfite solution
- Apparatus for dropwise addition, stirring, and temperature control

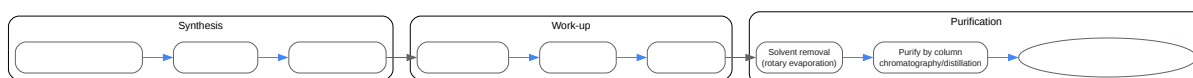
Procedure:

- Dissolve 2-methylnaphthalene in a suitable solvent, such as heptane, in a reaction vessel equipped with a stirrer and a dropping funnel.
- Add a catalytic amount of lanthanum acetate hydrate to the solution.
- Cool the reaction mixture to a controlled temperature to manage the exothermicity of the reaction.
- Add bromine dropwise to the stirred solution. The rate of addition should be carefully controlled to maintain the desired reaction temperature.
- After the addition is complete, allow the reaction to proceed until completion, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction mixture is worked up by washing with an aqueous solution of sodium metabisulfite to quench any unreacted bromine.
- The organic layer is then separated, washed with water and brine, and dried over an anhydrous salt like magnesium sulfate.

- The solvent is removed under reduced pressure, and the crude product is purified, typically by column chromatography or distillation, to yield 4-bromo-2-methylnaphthalene.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of a brominated methylnaphthalene derivative, based on the protocol described above.



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